

# MitoTracker Green FM: A Technical Guide for Cellular Imaging

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## Compound of Interest

Compound Name: *mitoTracker Green FM*

Cat. No.: *B609064*

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This in-depth technical guide provides a comprehensive overview of **MitoTracker Green FM**, a fluorescent probe widely utilized for the visualization and analysis of mitochondria in living cells. This document details the probe's spectral properties, mechanism of action, and provides detailed protocols for its application in fluorescence microscopy and flow cytometry.

## Core Principles and Mechanism of Action

**MitoTracker Green FM** is a cell-permeant dye that selectively labels mitochondria. The probe passively diffuses across the plasma membrane of live cells and accumulates within the mitochondria.<sup>[1]</sup> A key feature of **MitoTracker Green FM** is its mildly thiol-reactive chloromethyl group.<sup>[1]</sup> Once inside the mitochondria, this group covalently binds to free thiol groups on proteins within the mitochondrial matrix. This covalent linkage ensures that the probe is well-retained within the mitochondria.

A distinguishing characteristic of **MitoTracker Green FM** is that its accumulation in mitochondria is largely independent of the mitochondrial membrane potential. This allows for the labeling and tracking of mitochondria regardless of their energetic state. The probe is virtually non-fluorescent in aqueous environments and only exhibits bright green fluorescence upon sequestration in the lipid-rich environment of the mitochondria, resulting in a low background signal.<sup>[2]</sup>

It is crucial to note that **MitoTracker Green FM** is intended for use in live-cell imaging only. The fluorescence of the dye is not preserved following fixation with aldehydes or alcohols.[\[1\]](#)

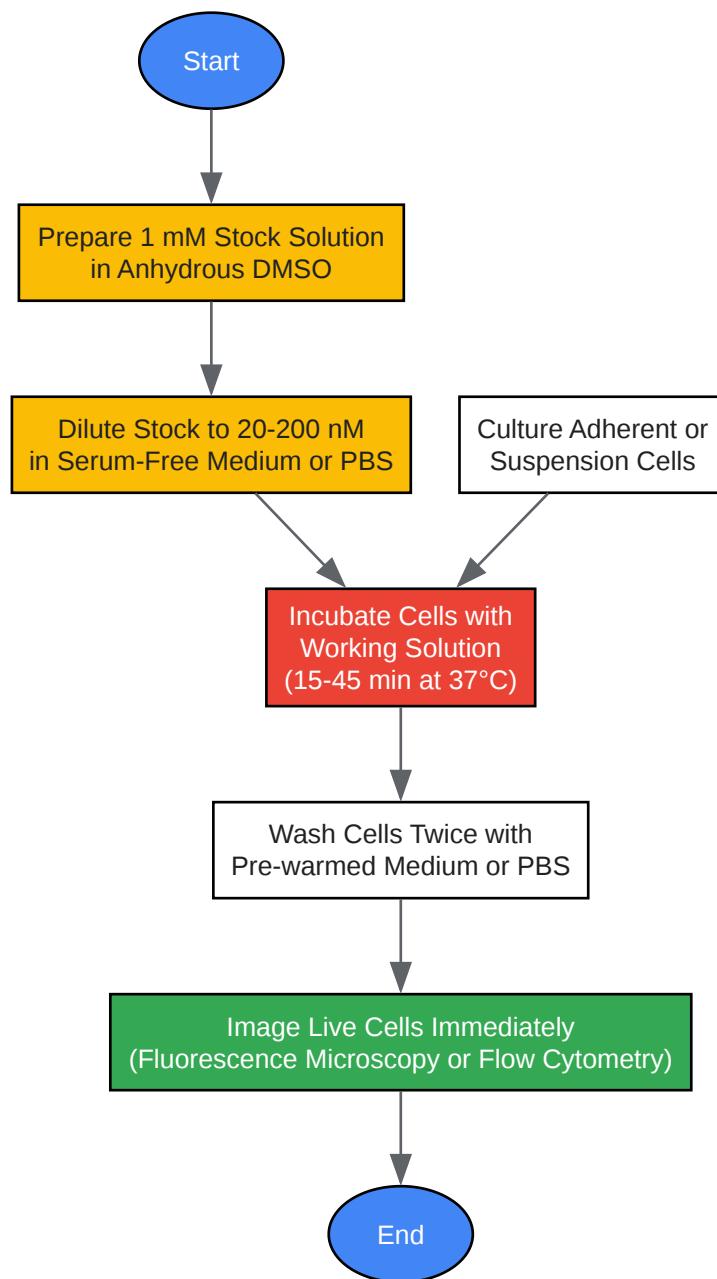
## Physicochemical and Spectral Properties

The spectral characteristics and other key quantitative data for **MitoTracker Green FM** are summarized in the table below. It is important to note that the fluorescence quantum yield and molar extinction coefficient are not readily available in the literature, as the probe's fluorescence is highly dependent on its environment. The probe is essentially non-fluorescent in aqueous solutions and becomes fluorescent upon binding within the mitochondrial matrix.[\[2\]](#) [\[3\]](#)

Property	Value	Source(s)
Excitation Maximum (Ex)	490 nm	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Emission Maximum (Em)	516 nm	<a href="#">[1]</a>
Alternative Emission Maxima	512 nm, 513 nm, 523 nm	<a href="#">[4]</a>
Recommended Excitation Laser	488 nm	
Recommended Emission Filter	515/30 nm or 530/30 nm	
Molecular Weight	671.87 g/mol	<a href="#">[6]</a>
Quantum Yield ( $\Phi$ )	Not available (environmentally dependent)	
Molar Extinction Coefficient ( $\epsilon$ )	Not available (environmentally dependent)	

## Visualizing the Mechanism and Workflow

To better illustrate the underlying principles and practical application of **MitoTracker Green FM**, the following diagrams have been generated.



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